

2-Chloro-3-fluoro-4,5-diiodopyridine: Proper Disposal & Handling Procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2-Chloro-3-fluoro-4,5-diiodopyridine*

CAS No.: *153035-02-0*

Cat. No.: *B3242690*

[Get Quote](#)

Executive Summary: Immediate Action Directives

For the researcher holding a vial of **2-Chloro-3-fluoro-4,5-diiodopyridine**, the immediate disposal directives are:

- Do NOT mix with Oxidizers: Contact with strong oxidizers (e.g., nitric acid, peroxides) will liberate toxic iodine vapor () and potentially corrosive halogen gases.[1]
- Segregate as Halogenated Waste: This compound must enter the Halogenated Organic waste stream. It cannot be disposed of in general organic waste due to its high iodine and fluorine content.
- Protect from Light: Iodine-carbon bonds are photosensitive.[2] Waste containers should be amber glass or opaque HDPE to prevent photolytic decomposition and pressure buildup.

Chemical Profile & Hazard Assessment

To dispose of a chemical safely, one must understand its reactivity.[1] This molecule is a poly-halogenated pyridine, creating a unique hazard profile combining the toxicity of halogenated aromatics with the specific reactivity of iodine.[1][2]

Structural Hazards[1][3]

- Iodine Content: The C-I bond is the weakest bond in this molecule. Upon thermal or chemical stress, it is the first to break, releasing free iodine () or hydrogen iodide ().[1]
- Fluorine/Chlorine Content: Combustion or reaction with strong acids can release Hydrogen Fluoride () and Hydrogen Chloride (), which are severely corrosive to waste incinerators and human tissue.[1][3]
- Pyridine Ring: Nitrogen-containing heterocycles can form Nitrogen Oxides () during incineration.[2]

GHS Classification & Safety Data

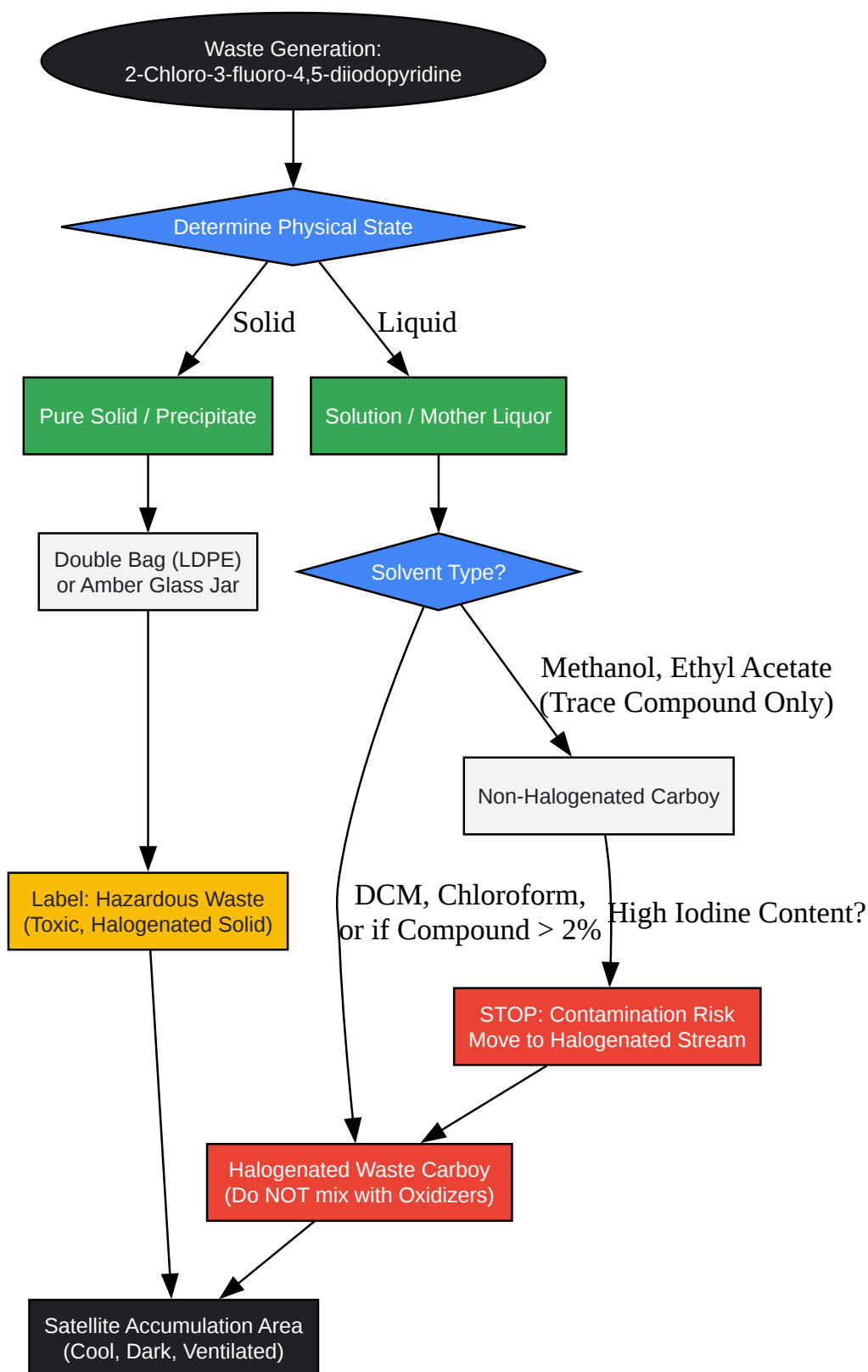
Based on structural analogs (e.g., 2-chloro-3-fluoro-4-iodopyridine) and functional group analysis.[1][2]

Parameter	Classification	H-Code	Description
Signal Word	WARNING		
Acute Toxicity	Oral / Dermal	H302 / H312	Harmful if swallowed or in contact with skin. [1][2][4]
Irritation	Skin / Eye	H315 / H319	Causes skin irritation and serious eye irritation.[4]
Target Organ	STOT - SE	H335	May cause respiratory irritation.[2][3][5]
Chronic	STOT - RE	H373	May cause damage to organs (Thyroid) through prolonged exposure (due to Iodine).[2]

Disposal Workflow & Decision Matrix

The following protocol ensures compliance with RCRA (Resource Conservation and Recovery Act) guidelines and minimizes the risk of unintended chemical reactions in the waste stream.

The Segregation Logic (Visualization)[1][2]



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating halogenated pyridine waste. Note the critical checkpoint for liquid waste to prevent contamination of non-halogenated streams.

Detailed Operational Procedures

Solid Waste Disposal (Pure Compound)

If disposing of expired shelf stock or pure isolated solid:

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or an Amber Glass jar with a Teflon-lined cap.[2]
 - Why Amber? To prevent UV-degradation of the C-I bonds.[2]
 - Why Teflon? Halogenated vapors can permeate or swell standard rubber seals over time. [1]
- Labeling: Mark the container clearly with "Hazardous Waste - Solid, Toxic." [1]
- Constituents: Explicitly list "**2-Chloro-3-fluoro-4,5-diiodopyridine**" on the tag.[1][2] Do not use generic abbreviations like "Halogenated Pyridine" alone, as the iodine content dictates incineration protocols.[1]

Liquid Waste (Reaction Mixtures/Mother Liquors)[1]

- Stream Selection: This compound must go into the Halogenated Solvent waste stream (often red-tagged in labs).[2]
- Compatibility Check:
 - NEVER pour into a carboy containing oxidizing acids (Nitric, Chromic) or peroxides.[1]
 - NEVER pour into a carboy containing strong bases (Sodium Hydroxide), as this can induce dehydrohalogenation and potential polymerization or heat generation.[1]
- Rinsing: Triple-rinse empty reaction vessels with a compatible solvent (e.g., Dichloromethane). Add the rinsate to the Halogenated waste container, not down the drain. [1]

Spill Cleanup Protocol

In the event of a benchtop spill:

- PPE: Nitrile gloves (double gloving recommended, min 0.11mm), safety goggles, and lab coat.^[1]
- Containment: Do not dry sweep (generates toxic dust). Cover the spill with a damp absorbent pad or use a dedicated chemical spill pillow.
- Decontamination: Wipe the surface with a mild detergent and water. Dispose of all cleanup materials as Solid Hazardous Waste (see Section 3.1).

Regulatory Compliance (RCRA & DOT)

RCRA Waste Classification

While **2-Chloro-3-fluoro-4,5-diiodopyridine** is not explicitly listed on the EPA P-list or U-list, it is regulated based on characteristics:

- Waste Code: Likely D001 (if in flammable solvent) or F002 (if spent halogenated solvent mixture).
- Generator Status: If the waste exhibits toxicity characteristic (via TCLP), it must be managed as hazardous waste.^[1] Best Practice: Treat as fully regulated hazardous waste regardless of concentration.^[2]

Department of Transportation (DOT) Shipping

When the waste is picked up by EHS or a third-party contractor (e.g., Veolia, Clean Harbors), it will likely be categorized under:

- UN Number: UN 2811 (Toxic solids, organic, n.o.s.) or UN 2810 (Toxic liquids, organic, n.o.s.).^[1]
- Proper Shipping Name: Toxic solid, organic, n.o.s. (**2-Chloro-3-fluoro-4,5-diiodopyridine**).^{[1][2]}
- Packing Group: III (Low danger) or II (Medium danger) depending on specific LD50 data.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for Halogenated Pyridines. PubChem. [6] Available at: [\[Link\]](#) [2]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. EPA.gov. Available at: [\[Link\]](#) [2]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. OSHA.gov. Available at: [\[Link\]](#) [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](#)
- [2. lookchem.com \[lookchem.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. 2-クロロ-5-フルオロ-3-ヨード-ピリジン AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [2-Chloro-3-fluoro-4,5-diiodopyridine: Proper Disposal & Handling Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3242690/docs#2-chloro-3-fluoro-4-5-diiodopyridine-proper-disposal-handling-procedures\]](https://www.benchchem.com/product/b3242690/docs#2-chloro-3-fluoro-4-5-diiodopyridine-proper-disposal-handling-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)